

An In-depth Technical Guide to 3-Ethoxypropylamine (C₂H₅O(CH₂)₃NH₂)

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Compound of Interest

Compound Name: 3-Ethoxypropylamine

Cat. No.: B153944

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core characteristics of **3-Ethoxypropylamine**, a versatile primary amine compound. It includes detailed physicochemical and spectroscopic data, experimental protocols for its synthesis, and a summary of its primary applications.

Core Chemical Identity and Properties

3-Ethoxypropylamine, with the linear formula C₂H₅O(CH₂)₃NH₂, is a clear, colorless liquid.
[1][2] It is also known by several synonyms, including 3-Ethoxy-1-propanamine and 3-Aminopropyl ethyl ether.[1][3] This bifunctional molecule, containing both an ether linkage and a primary amine group, is completely miscible with water and soluble in common organic solvents.[1][3]

Table 1: Physicochemical Properties of **3-Ethoxypropylamine**

Property	Value	Reference(s)
CAS Number	6291-85-6	[4]
Molecular Formula	C5H13NO	[4]
Molecular Weight	103.16 g/mol	[4]
Density	0.861 g/mL at 25 °C	[1][4]
Boiling Point	136-138 °C	[1][4]
Melting Point	-70 °C	[1][5]
Flash Point	32.8 °C (91 °F)	[3][6]
Refractive Index (n _{20/D})	1.418	[1][4]
Vapor Pressure	7.19 mmHg at 25 °C	[5][6]
pKa	9.79 ± 0.10 (Predicted)	[1][7]
Water Solubility	Miscible	[1][3]

Table 2: Spectroscopic Data Summary

Spectroscopic Technique	Key Features and Peaks	Reference(s)
Mass Spectrometry (EI)	Major m/z peaks at 30 (base peak), 56, 57, 74.	[8]
Infrared (IR) Spectroscopy	Data available from NIST/EPA Gas-Phase Infrared Database.	[9]
¹ H NMR, ¹³ C NMR	Specific peak data not available in the provided search results but can be predicted based on the structure: expect signals for ethyl group (CH ₃ CH ₂), propyl chain (OCH ₂ CH ₂ CH ₂ N), and amine protons (NH ₂).	

Experimental Protocols

2.1. Synthesis of **3-Ethoxypropylamine**

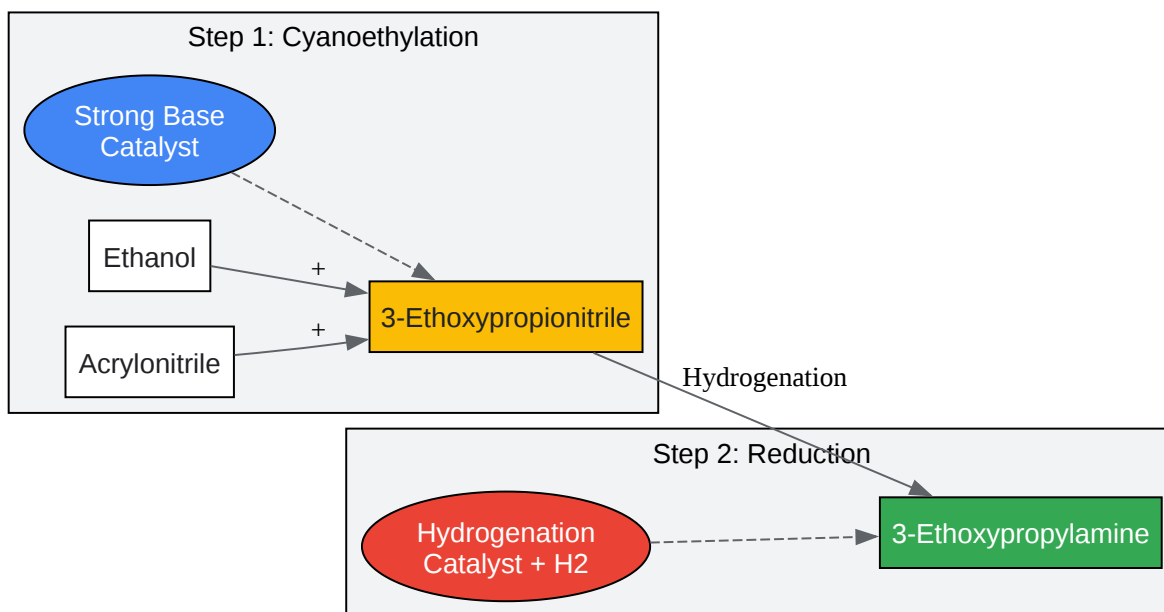
A common industrial synthesis route involves a two-step process starting from ethanol and acrylonitrile.[\[10\]](#)

Step 1: Preparation of 3-Ethoxypropionitrile Ethanol and acrylonitrile are reacted in the presence of a strong-basicity catalyst.

- Methodology:
 - Charge a reactor with ethanol and the catalyst.
 - Control the reactor temperature and slowly add acrylonitrile dropwise.
 - After the addition is complete, maintain the temperature for a set period to ensure the reaction goes to completion, yielding 3-ethoxypropionitrile.[\[10\]](#)

Step 2: Hydrogenation to 3-Ethoxypropylamine The resulting 3-ethoxypropionitrile is then reduced to form the final product.

- Methodology:
 - The prepared 3-ethoxypropionitrile is subjected to hydrogenation in the presence of a specific hydrogenation catalyst (e.g., a Raney nickel or cobalt-based catalyst), hydrogen gas, and an inhibitor.[\[10\]](#)
 - The reaction is carried out under pressure in a suitable reactor.
 - Upon completion of the hydrogenation, the crude product is purified by vacuum distillation to yield **3-ethoxypropylamine** with a purity of over 99.5%.[\[10\]](#)



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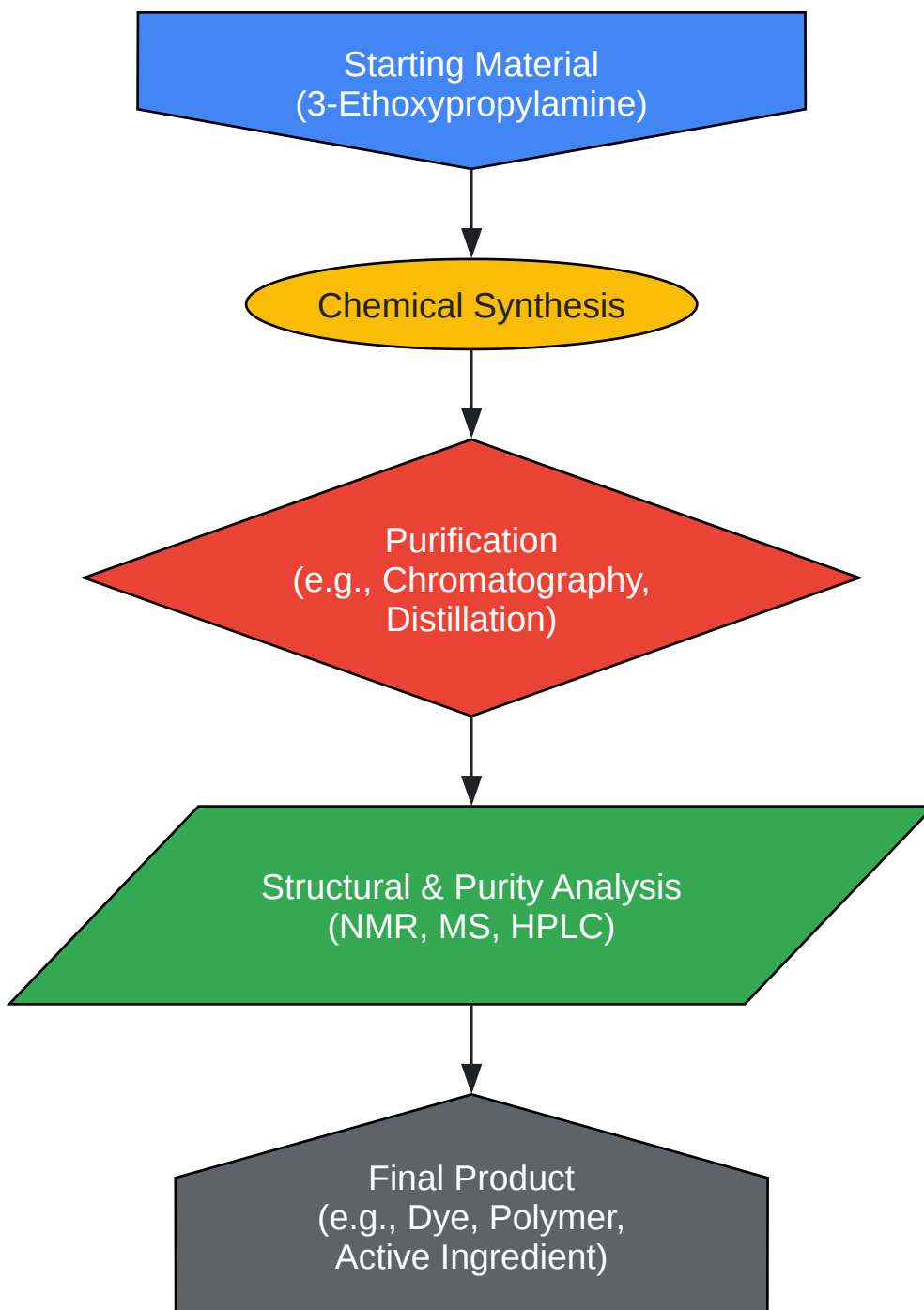
Synthesis of **3-Ethoxypropylamine**.

Applications in Research and Development

3-Ethoxypropylamine serves as a key intermediate and building block in various chemical syntheses.

- **Dye and Cosmetic Production:** It is widely employed as an intermediate in the manufacturing of dyestuffs, such as disperse dyes.^{[1][5][11]}
- **Polymer Chemistry:** The compound has been used to modify polymer properties. For instance, it can partially open the rigid oxetane chain in the synthesis of oxetane-based oligomers to generate specific material characteristics.^{[4][12]}
- **Pharmaceutical and Agrochemical Synthesis:** As a primary amine, it is a versatile precursor for creating more complex molecules with potential biological activity.

- Corrosion Inhibition: Similar alkoxypropylamines are used as corrosion inhibitors, suggesting a potential application for **3-ethoxypropylamine** in this area.[13][14]



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General workflow for use in synthesis.

Safety and Handling

3-Ethoxypropylamine is classified as a flammable and corrosive liquid.[5][8][15]

- Hazards: It is a flammable liquid and vapor.[15][16] It is harmful if swallowed or inhaled and causes severe skin burns and eye damage.[1][15]
- Handling: Use in a well-ventilated area, away from ignition sources.[2][3] Personal protective equipment (PPE), including gloves, safety goggles, and appropriate respiratory protection, should be worn.[2]
- Storage: Store in a cool, dry, and well-ventilated area in tightly closed containers.[3] It should be kept separate from oxidizing agents.[3]

This guide is intended for informational purposes for qualified professionals. Always consult the full Safety Data Sheet (SDS) before handling this chemical.

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